

MLT-748 solubility and stock solution preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MLT-748

Cat. No.: B10818707

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MLT-748 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stock solution preparation of **MLT-748**, a potent and selective allosteric inhibitor of MALT1.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **MLT-748**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **MLT-748** for in vitro use.^{[1][2][3]} It is crucial to use fresh, anhydrous DMSO, as hygroscopic DMSO can significantly reduce the solubility of the compound.^{[1][3]}

Q2: What is the solubility of **MLT-748** in common solvents?

A2: **MLT-748** exhibits high solubility in DMSO, moderate solubility in ethanol, and is insoluble in water.^[3] For detailed solubility information, please refer to the data table below.

Q3: How should I store the solid compound and its stock solution?

A3: The solid powder of **MLT-748** should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.^[1] Once dissolved, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 2 years or at -20°C for up to 1 year.^{[1][2][3]}

Q4: Can I use sonication or heat to dissolve **MLT-748**?

A4: Yes, if you observe precipitation or phase separation during preparation, gentle heating and/or sonication can be used to aid dissolution.^{[1][2]} It is recommended to preheat the stock solution and the culture medium to 37°C before dilution to prevent precipitation.^[2]

Solubility Data

The following table summarizes the solubility of **MLT-748** in various solvents and solvent systems.

Solvent/Solvent System	Solubility	Notes
In Vitro Solvents		
DMSO	Up to 250 mg/mL (507.8 mM)	Sonication and fresh DMSO are recommended. ^{[1][2][3]}
Ethanol	~10 mg/mL	^[3]
Water	Insoluble	^[3]
In Vivo Formulations		
10% DMSO + 90% Corn Oil	≥ 2.08 mg/mL (4.22 mM)	^{[1][4]}
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 2.08 mg/mL (4.22 mM)	^{[1][4]}
5% DMSO + 95% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (5.08 mM)	^{[1][4]}
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.08 mg/mL (4.22 mM)	^{[1][4]}

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **MLT-748** (Molecular Weight: 492.32 g/mol) in DMSO.

Materials:

- **MLT-748** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes

Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of **MLT-748** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.92 mg of **MLT-748**.
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to the tube containing the **MLT-748** powder. For 4.92 mg of **MLT-748**, add 1 mL of DMSO.
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes. [\[1\]](#)[\[2\]](#) Gentle warming to 37°C can also aid dissolution.[\[2\]](#)
 - Visually inspect the solution to ensure it is clear and free of any particulate matter.
- **Aliquoting and Storage:**
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This prevents contamination and degradation from repeated freeze-thaw cycles.[\[2\]](#)

- Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[\[1\]](#)[\[2\]](#)

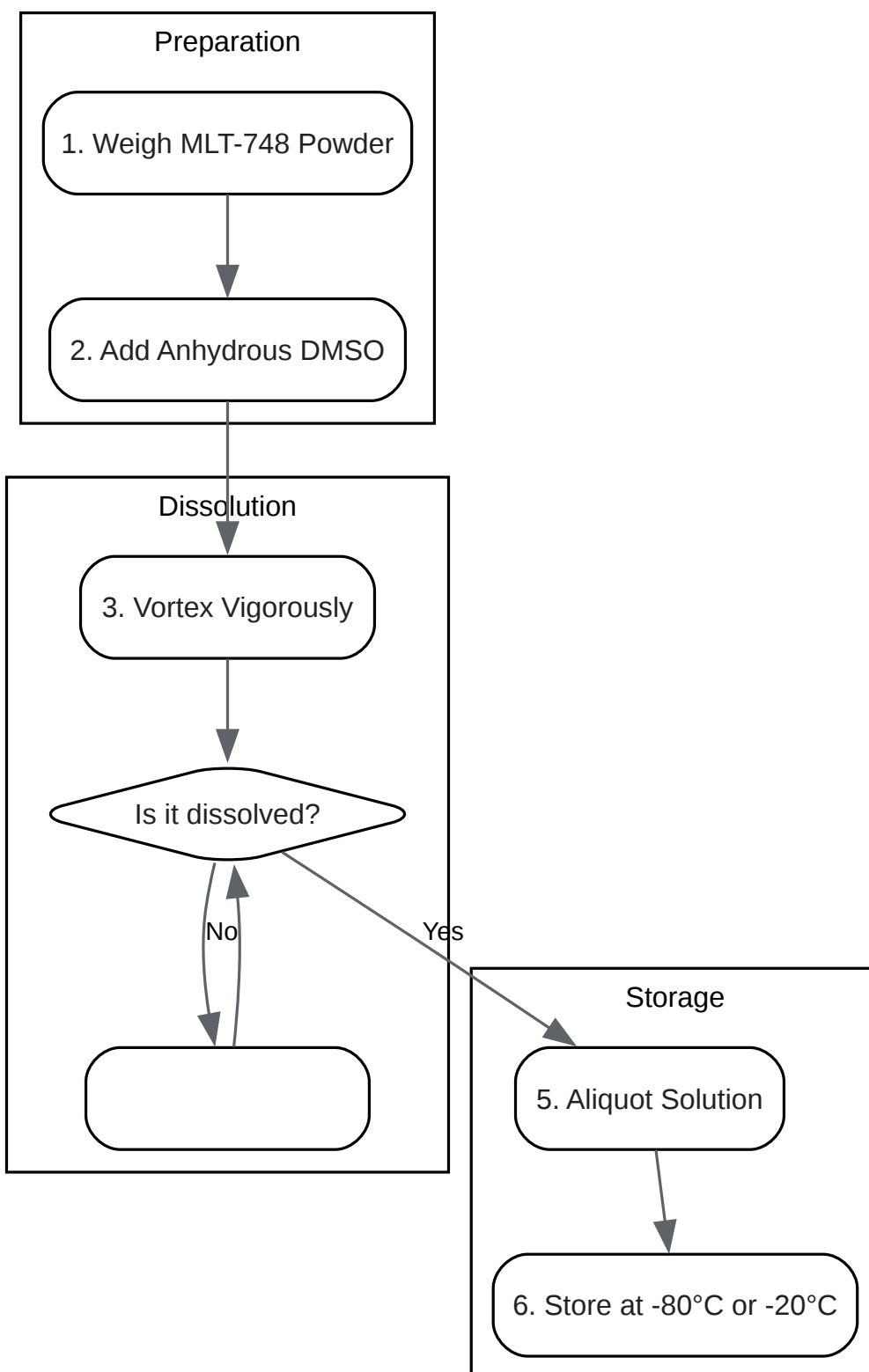
Troubleshooting Guide

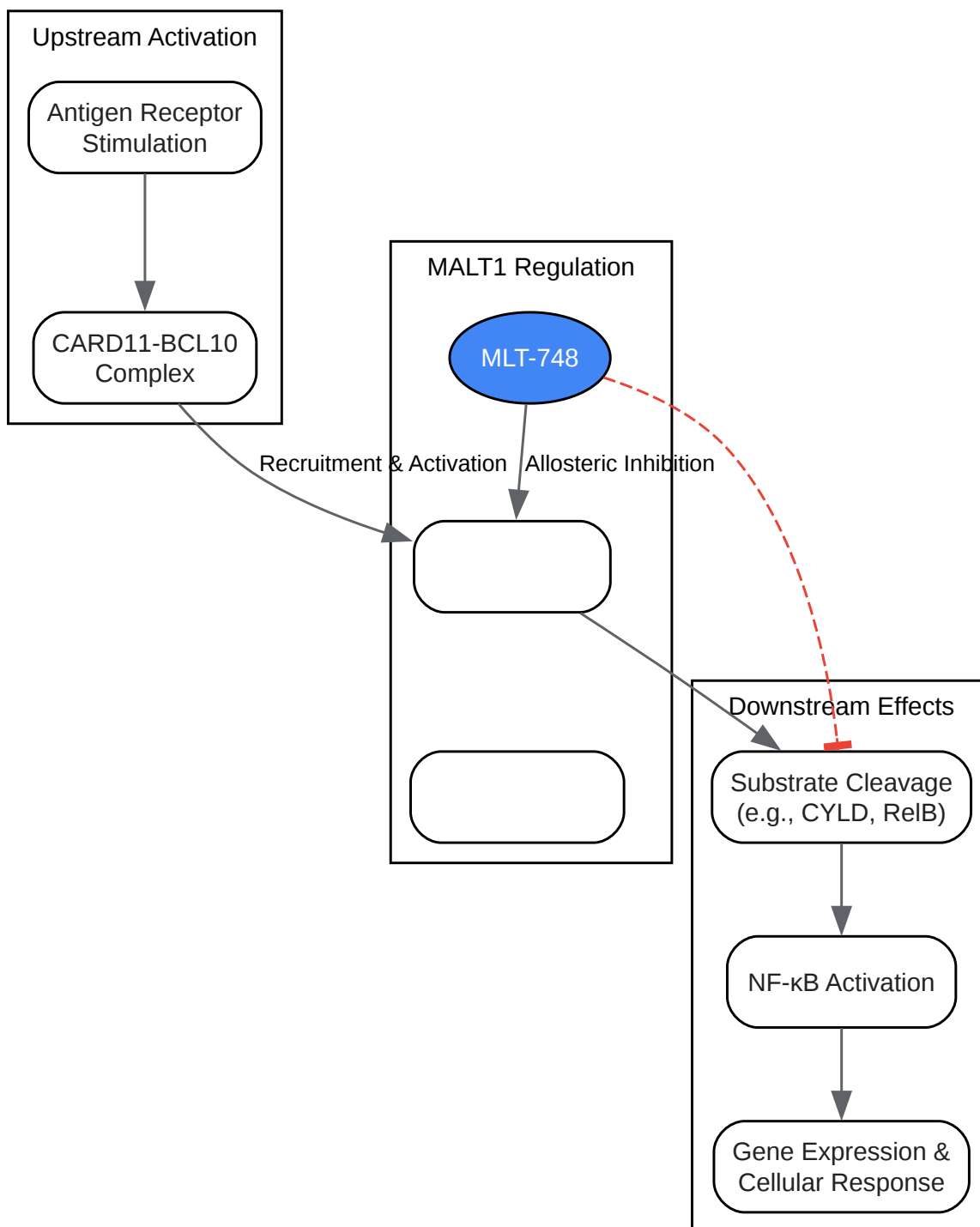
Problem	Possible Cause	Solution
MLT-748 powder is difficult to dissolve in DMSO.	1. The concentration is too high. 2. The DMSO is not anhydrous. 3. Insufficient mixing.	1. Ensure you are not exceeding the maximum solubility (up to 250 mg/mL). 2. Use a fresh, unopened bottle of anhydrous DMSO. [1] [3] 3. Increase vortexing time or use sonication to aid dissolution. [1] [2]
Precipitate forms when diluting the DMSO stock solution in aqueous media.	1. The aqueous solubility of MLT-748 is low. 2. The final DMSO concentration is too low to maintain solubility. 3. The temperature of the media is too low.	1. This is expected as MLT-748 is insoluble in water. [3] 2. For cell-based assays, ensure the final DMSO concentration is sufficient to keep the compound in solution, while being non-toxic to the cells. Consider a serial dilution in DMSO before adding to the aqueous medium. [2] 3. Preheat both the stock solution and the aqueous medium to 37°C before mixing. [2]
Inconsistent experimental results.	1. Degradation of the stock solution due to improper storage. 2. Inaccurate concentration of the stock solution.	1. Ensure the stock solution is stored in properly sealed aliquots at -80°C and avoid repeated freeze-thaw cycles. [2] 2. Recalibrate your balance and pipettes. Prepare a fresh stock solution.
No effect observed in cell-based assays.	1. The compound concentration is too low. 2. The incubation time is too short.	1. Perform a dose-response experiment to determine the optimal concentration for your specific cell line and assay. [2] 2. Increase the incubation time. Published studies have

used incubation times of up to
24 hours.[3][4][5]

Visualizations

Experimental Workflow: MLT-748 Stock Solution Preparation





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Address: 3281 E Guasti Rd

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